

# An In-depth Technical Guide to the Curium-244 Spontaneous Fission Neutron Spectrum

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## Compound of Interest

Compound Name: Curium-244

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This technical guide provides a comprehensive overview of the spontaneous fission neutron spectrum of **Curium-244** (Cm-244), a key radionuclide with applications in neutron sources and nuclear power generation. This document details the theoretical underpinnings of the Cm-244 neutron energy distribution, presents experimental data, and outlines the methodologies used to measure and characterize this spectrum.

## Introduction to the Cm-244 Spontaneous Fission Neutron Spectrum

**Curium-244** is an actinide isotope that undergoes spontaneous fission, a process of radioactive decay that results in the emission of neutrons. The energy distribution of these emitted neutrons, known as the neutron spectrum, is a critical parameter for various applications, including the calibration of neutron detectors, nuclear reactor physics calculations, and radiological safety assessments. The Cm-244 spontaneous fission neutron spectrum is notably similar to that of Californium-252 (Cf-252), a widely used neutron source. However, Cm-244's longer half-life of 18.1 years makes it an attractive alternative to Cf-252, which has a half-life of only 2.6 years.

## Theoretical Description: The Watt Fission Spectrum

The energy distribution of neutrons from the spontaneous fission of Cm-244 can be effectively described by the Watt fission spectrum model. This model is a semi-empirical formula that characterizes the neutron energy spectrum based on two parameters, 'a' and 'b', which are specific to the fissioning nuclide.

The Watt fission spectrum is given by the equation:

$$N(E) = C * \exp(-E/a) * \sinh(\sqrt{b * E})$$

where:

- N(E) is the number of neutrons per unit energy interval at energy E.
- E is the neutron energy.
- C is a normalization constant.
- 'a' and 'b' are the Watt fission parameters.

For **Curium-244**, the accepted Watt fission spectrum parameters are presented in the table below.

**Table 1: Watt Fission Spectrum Parameters for Cm-244**

Parameter	Value (MeV)
a	0.847833
b	4.16933

Source: As documented for use in the SOURCES-4A computer code.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Using these parameters, a theoretical neutron energy spectrum for the spontaneous fission of Cm-244 can be calculated. The following table presents a selection of these calculated values.

**Table 2: Theoretical Cm-244 Spontaneous Fission Neutron Spectrum (Calculated from Watt Parameters)**

Neutron Energy (MeV)	Relative Neutron Fluence (arbitrary units)
0.1	0.205
0.5	0.698
1.0	0.989
2.0	1.000
3.0	0.748
4.0	0.479
5.0	0.279
6.0	0.151
7.0	0.078
8.0	0.039
9.0	0.019
10.0	0.009

## Experimental Measurement of the Cm-244 Neutron Spectrum

The spontaneous fission neutron spectrum of Cm-244 has been experimentally measured and has been shown to be consistent with the theoretical Watt fission spectrum.<sup>[9][10]</sup> These measurements are crucial for validating the theoretical models and providing accurate data for practical applications. Two primary experimental techniques employed for these measurements are the use of a Rotating Spectrometer (ROSPEC) and a Bonner Sphere Spectrometer (BSS).

### Experimental Data

The following table presents experimental data for the Cm-244 spontaneous fission neutron spectrum as measured by Thomas et al. and documented in the IAEA Technical Reports Series No. 403.<sup>[10][11]</sup>

**Table 3: Experimental Cm-244 Spontaneous Fission Neutron Spectrum**

Neutron Energy (MeV)	Neutron Fluence per unit lethargy ( $\text{cm}^{-2}\cdot\text{s}^{-1}$ )
1.00E-07	1.39E+03
1.00E-06	1.39E+03
1.00E-05	1.39E+03
1.00E-04	1.39E+03
1.00E-03	1.39E+03
1.00E-02	1.39E+03
1.00E-01	2.78E+03
2.51E-01	1.11E+04
5.01E-01	2.50E+04
7.94E-01	3.61E+04
1.26E+00	4.44E+04
2.00E+00	4.44E+04
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7.94E+00	5.55E+03
1.26E+01	8.33E+02

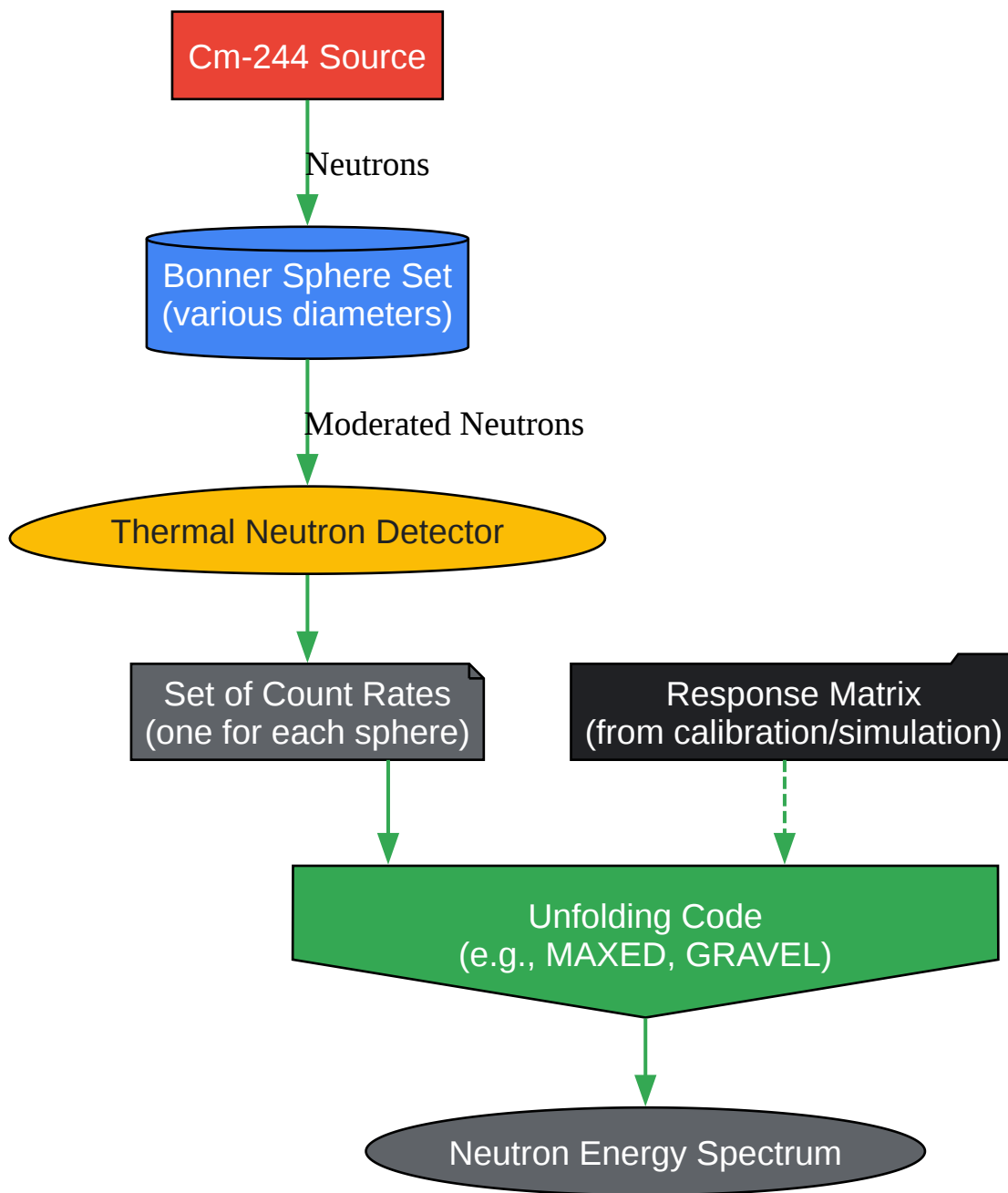
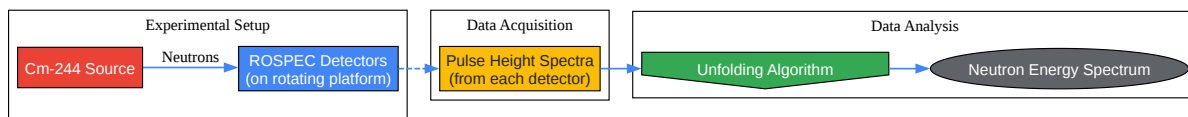
## Experimental Protocols

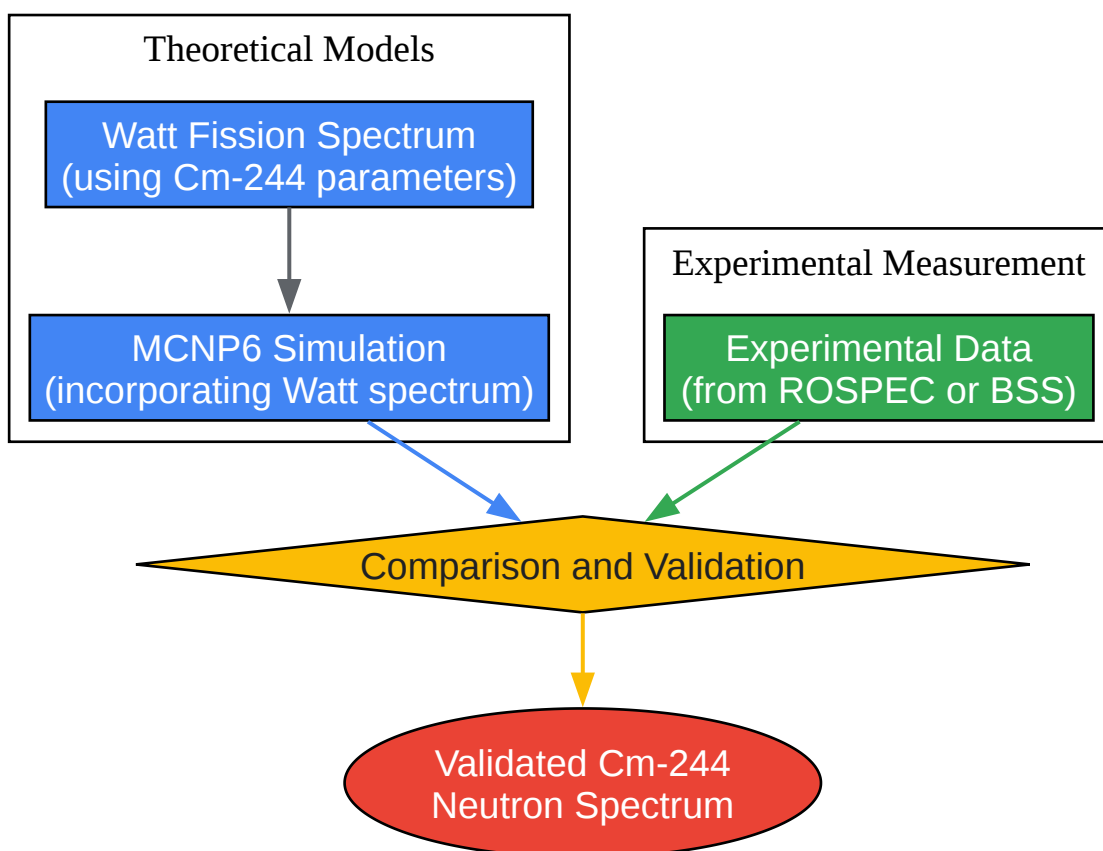
### Measurement using a Rotating Spectrometer (ROSPEC)

The ROSPEC is a high-resolution neutron spectrometer designed for measurements in the energy range of approximately 50 keV to 4.5 MeV. It consists of a set of spherical proportional counters filled with different pressures of hydrogenous gas, mounted on a rotating platform.

**Methodology:**

- **Setup and Calibration:** The Cm-244 source is placed at a known distance from the ROSPEC detectors in a low-scatter environment. Each proportional counter is calibrated using known monoenergetic neutron sources to establish the relationship between the deposited energy and the output pulse height.
- **Data Acquisition:** The rotating platform ensures that the detectors sample the neutron field isotropically. As neutrons interact with the hydrogen gas in the detectors via elastic scattering, the recoiling protons create ionization, which is collected to produce a pulse. The height of this pulse is proportional to the energy deposited by the neutron. Pulse height spectra are collected for each detector.
- **Data Analysis (Unfolding):** The set of pulse height spectra from the different detectors is "unfolded" using a specialized software algorithm. This unfolding process deconvolves the detector response functions from the measured pulse height spectra to reconstruct the incident neutron energy spectrum.





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